

# Physicochemical Properties of 4,4-Dimethyloctane: A Technical Guide

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## Compound of Interest

Compound Name: 4,4-Dimethyloctane

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This technical guide provides a comprehensive overview of the core physicochemical properties of **4,4-Dimethyloctane** (CAS No: 15869-95-1). The information is compiled from various chemical data sources and is intended to support research, development, and quality control activities. All quantitative data are summarized for clarity, and general experimental methodologies for their determination are described.

## Core Physicochemical Data

**4,4-Dimethyloctane** is a branched alkane with the molecular formula C<sub>10</sub>H<sub>22</sub>.<sup>[1][2][3][4][5][6][7][8][9]</sup> It is a colorless liquid at room temperature.<sup>[1][3][4]</sup> The following table summarizes its key physicochemical properties.

Property	Value	Units
Molecular Formula	C10H22	-
Molecular Weight	142.28 - 142.29	g/mol
Boiling Point	157.5 - 178	°C
Melting Point	-53.99	°C
Density / Specific Gravity	0.734 - 0.76	g/cm <sup>3</sup> at 20°C
Refractive Index	1.41 - 1.415	at 20°C
Water Solubility	2.2	mg/L at 20°C
Vapor Pressure	3.5	mmHg at 25°C
Flash Point	41.8 - 161	°C

## Experimental Protocols

While specific experimental protocols for the determination of every property of **4,4-Dimethyloctane** are not readily available in the public domain, the following are general, well-established methods used for determining the physicochemical properties of alkanes.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a substance like **4,4-Dimethyloctane**, the boiling point is typically determined by distillation.

- **Apparatus:** A standard distillation apparatus is used, consisting of a round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Procedure:** A sample of **4,4-Dimethyloctane** is placed in the round-bottom flask with a few boiling chips to ensure smooth boiling. The apparatus is assembled, and cooling water is circulated through the condenser. The sample is heated, and the temperature is recorded when the liquid is boiling and the vapor is condensing on the thermometer bulb, with the condensate dripping into the receiving flask at a steady rate. This temperature is the boiling point at the recorded atmospheric pressure.

## Melting Point Determination

The melting point is the temperature at which a substance changes from a solid to a liquid state.

- Apparatus: A capillary tube melting point apparatus is commonly used.
- Procedure: A small, powdered sample of the solidified **4,4-Dimethyloctane** is packed into a capillary tube. The tube is placed in the melting point apparatus, which is then heated at a controlled rate. The temperature range over which the sample melts is observed and recorded as the melting point.

## Density Measurement

Density is the mass per unit volume of a substance.

- Apparatus: A pycnometer or a digital density meter is used for accurate measurements.
- Procedure (using a pycnometer): The pycnometer is first weighed empty, then filled with the sample of **4,4-Dimethyloctane** and weighed again. The volume of the pycnometer is known. The density is calculated by dividing the mass of the sample by the volume of the pycnometer. The measurement is performed at a constant, recorded temperature.

## Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through the material.

- Apparatus: An Abbe refractometer is the standard instrument for this measurement.
- Procedure: A few drops of **4,4-Dimethyloctane** are placed on the prism of the refractometer. The instrument is adjusted to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece. The refractive index is then read directly from the instrument's scale. The temperature is controlled and recorded as the refractive index is temperature-dependent.

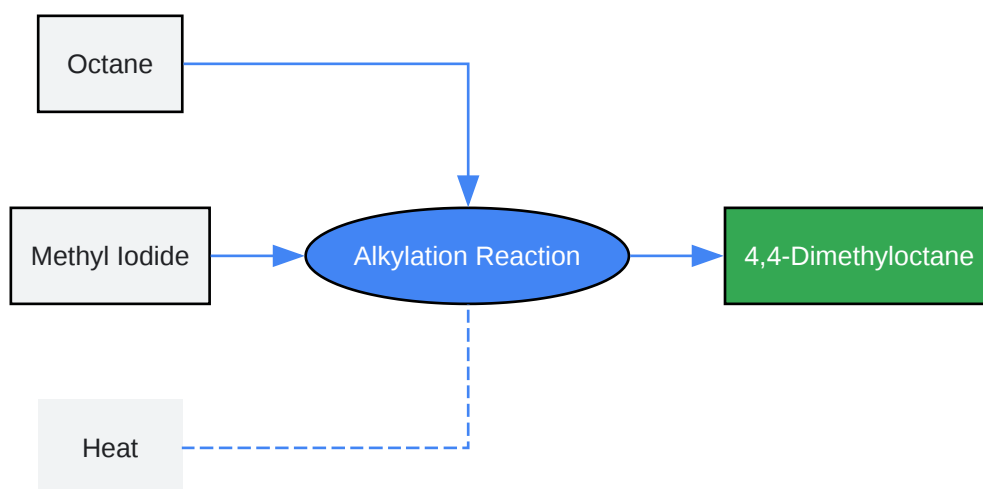
## Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of **4,4-Dimethyloctane** in water is low as it is a non-polar molecule.<sup>[10][11]</sup>

- Apparatus: A temperature-controlled shaker, a centrifuge, and an analytical instrument for quantification (e.g., gas chromatograph).
- Procedure: An excess amount of **4,4-Dimethyloctane** is added to a known volume of water in a sealed container. The mixture is agitated in a temperature-controlled shaker for an extended period to ensure equilibrium is reached. The solution is then centrifuged to separate the undissolved organic layer. A sample of the aqueous layer is carefully removed and the concentration of dissolved **4,4-Dimethyloctane** is determined using a suitable analytical technique like gas chromatography.

## Logical Relationships

As a simple alkane, **4,4-Dimethyloctane** is not involved in complex biological signaling pathways. However, a logical workflow for its synthesis can be represented. One general method for the preparation of such branched alkanes is through the alkylation of a smaller hydrocarbon.<sup>[1]</sup>




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